

An In-depth Technical Guide on the Physical Properties of Dimethyl Isophthalate

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Compound of Interest

Compound Name: *Isophthalate*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of Dimethyl **isophthalate** (DMIP), a significant organic compound with applications ranging from a plasticizer in polymer manufacturing to an intermediate in organic synthesis.^{[1][2][3][4]} This document consolidates key quantitative data, details relevant experimental methodologies, and presents logical and experimental workflows to support research and development activities.

Core Physical Properties

Dimethyl **isophthalate** is the dimethyl ester of isophthalic acid.^[3] At room temperature, it exists as a white to off-white solid, often in the form of flakes or a crystalline powder.^{[1][2][5]} It is characterized as a colorless, lightfast liquid with a faint aromatic odor in some forms and is stable under normal storage conditions.^{[2][6]}

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of dimethyl **isophthalate**, compiled from various reputable sources.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₄	-	[3][5][7][8]
Molecular Weight	194.18 g/mol	-	[7][9][10]
Melting Point	64 - 68 °C	lit.	[1][6][7][10]
67.5 °C	-	[9][11]	
Boiling Point	282 °C	-	[7][9][11]
124 °C	at 12 mmHg	[1][6][12]	
Density	1.194 g/cm ³	at 20 °C	[5][9][11]
1.1477 g/cm ³	-	[1][6][12]	
Vapor Pressure	9.63 x 10 ⁻³ mmHg	at 25 °C (estimated)	[6]
93.7 mmHg	at 208 °C	[1][5][10]	
Vapor Density	6.8	vs. air	[1][6][10]
Flash Point	138 °C (280.4 °F)	Closed cup	[5][9]
173 °C (343.4 °F)	Closed cup	[7][10]	
Refractive Index	1.5168	at 20 °C/D	[9]
Water Solubility	Insoluble (0.29 g/L)	-	[1][5]
290 mg/L	Temperature not specified	[2][9]	
Solubility in other Solvents	Soluble	Methanol, Ethanol	[1][2]
Slightly Soluble	Alcohol, Chloroform	[6][9]	
Log P (Octanol/Water Partition Coefficient)	2.1	at 20 °C	[1]

Experimental Protocols

The determination of physical properties is fundamental to chemical characterization. The following sections describe generalized, standard laboratory protocols for measuring key properties of solid compounds like dimethyl **isophthalate**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity. A sharp melting range (0.5-1.0°C) is characteristic of a pure compound, whereas impurities typically depress the melting point and broaden the range.^[13]

Methodology:

- **Sample Preparation:** A small amount of dry, crystalline dimethyl **isophthalate** is finely powdered. The open end of a capillary tube is pushed into the powder. The tube is then tapped gently on a hard surface to pack the sample into the closed end, aiming for a sample height of 1-2 mm.^[13]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[13] This assembly is then placed in a heating apparatus, commonly a Thiele tube filled with mineral oil or a digital melting point apparatus.
- **Heating and Observation:** The apparatus is heated slowly and steadily. The oil in the Thiele tube should be stirred continuously to ensure uniform temperature distribution.^[13]
- **Data Recording:** Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire solid sample has completely liquefied. The melting point is reported as the range T₁ - T₂. For accurate results, the heating rate should be very slow near the expected melting point.

Boiling Point Determination (Microscale/Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since dimethyl **isophthalate** is a solid at room temperature, it would first need to be melted.

Methodology:

- **Sample Preparation:** Approximately 0.25-0.5 mL of the sample is placed into a small test tube or a Durham tube.[14]
- **Apparatus Setup:** The sample tube is attached to a thermometer with a rubber band, aligning the bottom of the tube with the thermometer bulb. A capillary tube (the same type used for melting points) is inserted into the sample with its open end down.[14]
- **Heating:** The entire assembly is placed in a Thiele tube containing heating oil, which is then gently heated. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.[14]
- **Observation and Data Recording:** Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heat source is removed. The liquid begins to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[14] This temperature corresponds to the point where the external atmospheric pressure equals the vapor pressure of the substance.

Visualizations: Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key relationships and experimental workflows relevant to the physical characterization of dimethyl **isophthalate**.

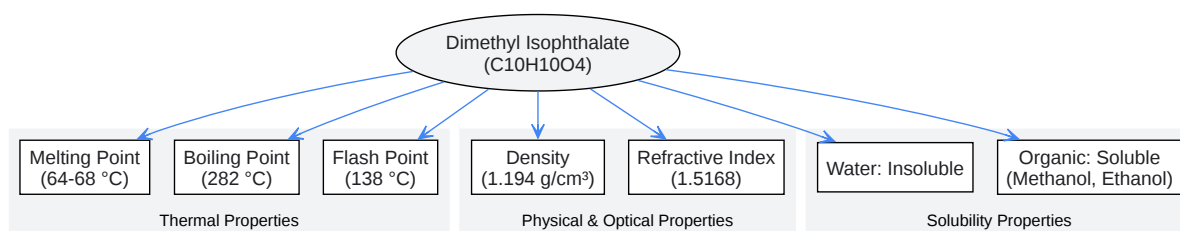


Diagram 1: Core Physical Properties of Dimethyl Isophthalate

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Caption: Diagram 1: Core Physical Properties of Dimethyl **Isophthalate**.

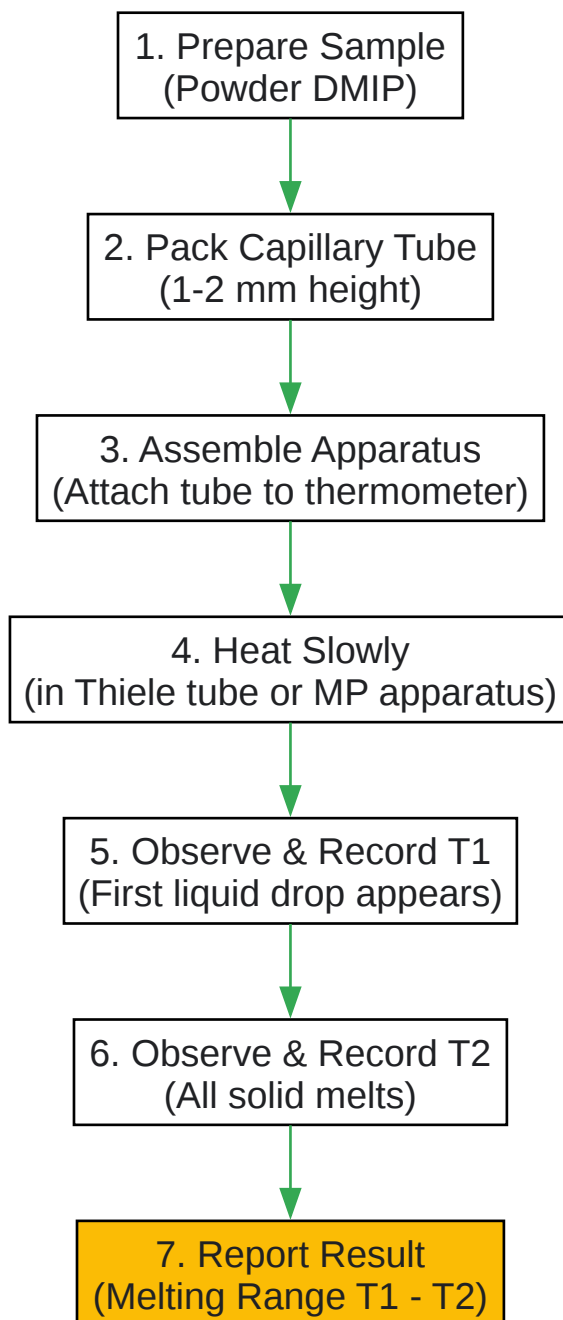


Diagram 2: Experimental Workflow for Melting Point Determination

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Caption: Diagram 2: Experimental Workflow for Melting Point Determination.

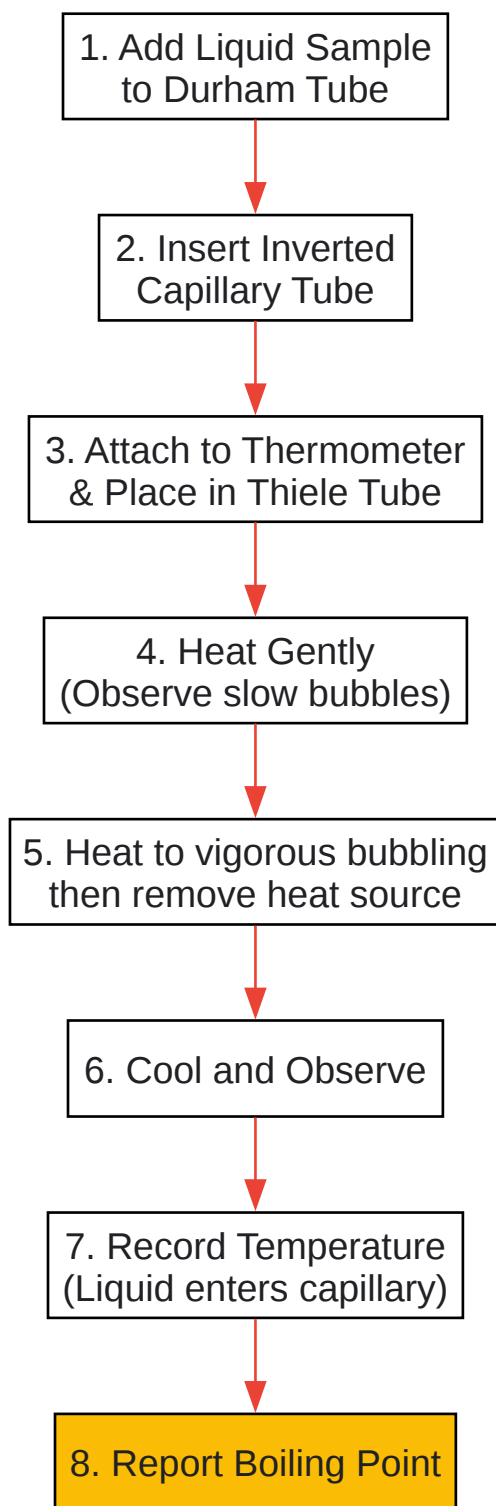


Diagram 3: Workflow for Boiling Point Determination (Thiele Tube)

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Caption: Diagram 3: Workflow for Boiling Point Determination (Thiele Tube).

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